Technical Guide: Synthesis and Applications of 3-(1-Hydroxyethyl)benzonitrile

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Compound of Interest

Compound Name:	*3-(1-Hydroxyethyl)benzonitrile*
CAS No.:	*115098-69-6*
Cat. No.:	*B1338698*

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Executive Summary

3-(1-Hydroxyethyl)benzonitrile (CAS: 115098-69-6; Racemic) is a versatile intermediate used in the synthesis of chiral amines, heterocycles, and pharmaceutical scaffolds.[1] Its structural core—a meta-substituted benzene ring featuring a nitrile group and a secondary alcohol—serves as a "chemical handle" for divergent synthesis. The nitrile allows for transformation into amides, acids, or amines, while the chiral alcohol (typically the (S)-enantiomer) is a precursor for stereospecific nucleophilic substitutions, critical in the development of neuroactive agents and agrochemicals.

Chemical Identity & Structural Analysis

The molecule exists as a racemate or as distinct enantiomers. In drug discovery, the enantiopurity of the hydroxyethyl group is often the yield-limiting factor.

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Property	Data
IUPAC Name	3-(1-Hydroxyethyl)benzonitrile
CAS (Racemic)	115098-69-6
CAS (S-Enantiomer)	19179-84-1 (Generic for chiral alcohols of this class) / Specific: 258525-51-8
Molecular Formula	C_9H_9NO
Molecular Weight	147.17 g/mol
Key Functionality	Secondary Alcohol (Chiral Center), Nitrile (Electrophile/Precursor)

Structural Homology

This compound shares significant structural homology with the key intermediate of Rivastigmine (a cholinesterase inhibitor). Both molecules rely on the establishment of a chiral center at the benzylic position (1-hydroxyethyl or 1-aminoethyl group), making the synthesis of **3-(1-hydroxyethyl)benzonitrile** a model system for optimizing benzylic asymmetric reductions.

Synthetic Methodologies

The synthesis of **3-(1-hydroxyethyl)benzonitrile** primarily proceeds via the reduction of 3-acetylbenzonitrile (CAS: 6136-68-1). We present three protocols ranging from standard laboratory preparation to advanced asymmetric manufacturing.

Route A: Chemical Reduction (Racemic)

Best for: Initial scaffold generation and analytical standard preparation.

Protocol:

- Substrate: Dissolve 3-acetylbenzonitrile (1.0 eq) in Methanol (0.5 M).
- Reagent: Cool to 0°C and add Sodium Borohydride ($NaBH_4$, 0.5 eq) portion-wise to minimize exothermic runaway.

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- Workup: Quench with 1N HCl, extract with Ethyl Acetate, and concentrate.
- Result: Quantitative yield of racemic alcohol.

Route B: Asymmetric Transfer Hydrogenation (ATH)

Best for: High-throughput chemical synthesis of enantiomers.

Utilizing Noyori-type catalysts (Ru-arene-diamine complexes), this route avoids high-pressure hydrogenation and uses formic acid/triethylamine as the hydrogen source.

- Catalyst: RuCl(p-cymene)[(R,R)-TsDPEN]
- Conditions: $HCOOH/Et_3N$ (5:2 azeotrope), 25°C, 24h.
- Mechanism: The reaction proceeds via a metal-ligand bifunctional mechanism where the hydride is transferred to the carbonyl carbon while the amine proton is transferred to the oxygen, ensuring high enantioselectivity (>95% ee).

Route C: Biocatalytic Reduction (Green Chemistry)

Best for: >99% ee requirements and industrial scalability.

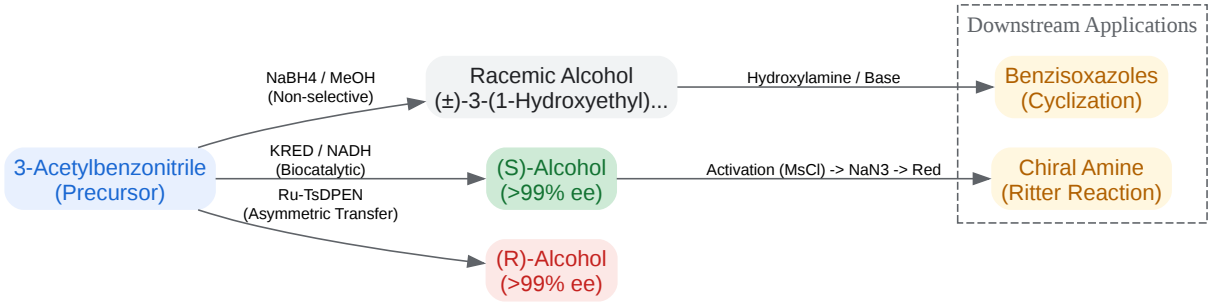
This method utilizes Ketoreductases (KREDs) coupled with a cofactor recycling system.[2] It is the preferred route for pharmaceutical intermediates due to mild conditions and superior optical purity.

Experimental Workflow:

- Buffer Preparation: Phosphate buffer (100 mM, pH 7.0) containing $MgSO_4$ (2 mM).
- Cofactor Mix: Add $NADP^+$ (1.0 g/L) and Glucose (1.5 eq).
- Enzyme Loading: Add Glucose Dehydrogenase (GDH) for recycling and the specific KRED (e.g., KRED-P1 series).
- Reaction: Add 3-acetylbenzonitrile (dissolved in 5% DMSO). Stir at 30°C.

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- Outcome: The KRED selectively reduces the ketone from the Re or Si face (enzyme dependent), yielding the (S) or (R) alcohol with >99% ee.



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Caption: Synthesis pathways for **3-(1-Hydroxyethyl)benzonitrile** showing chemical (racemic) and enzymatic/catalytic (chiral) routes.

Analytical Characterization

Validating the identity and purity of the product is essential.

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Technique	Diagnostic Signal / Parameter	Interpretation
^{1}H NMR ($CDCl_3$)	δ 4.95 (q, 1H)	The methine proton (CH-OH) appears as a distinct quartet due to coupling with the methyl group.
^{1}H NMR ($CDCl_3$)	δ 1.50 (d, 3H)	The methyl group doublet; shift confirms reduction of the acetyl (approx δ 2.6) to the ethyl alcohol.
IR Spectroscopy	2230 cm^{-1}	Sharp absorption band characteristic of the Nitrile (C≡N) stretch.
Chiral HPLC	Chiralcel OD-H or AD-H	Essential for determining enantiomeric excess (ee). Mobile phase: Hexane/IPA (90:10).

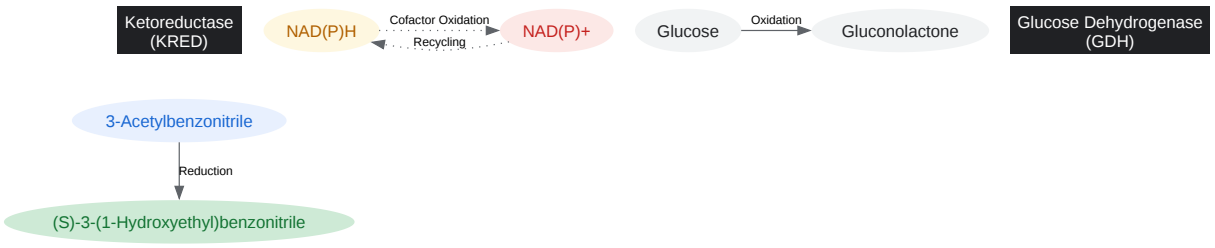
Applications in Drug Development

The utility of **3-(1-hydroxyethyl)benzonitrile** extends beyond a simple intermediate. It serves as a scaffold for:

- Chiral Amines via Stereospecific Substitution: The hydroxyl group can be converted to a leaving group (Mesylate/Tosylate) and displaced by an azide (NaN_3) with inversion of configuration (Walden inversion). Subsequent reduction yields 3-(1-aminoethyl)benzonitrile, a core motif in CNS-active drugs.
    - Reaction: (S)-Alcohol → (S)-OMs → (R)-N_3 → (R)-Amine.
- Benzisoxazole Synthesis: Reaction with hydroxylamine allows for the formation of benzisoxazole derivatives, which are pharmacophores in antipsychotic medications (e.g., Risperidone analogs).

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- Agrochemicals: Benzonitrile derivatives are frequently screened for herbicidal activity (photosystem II inhibitors). The lipophilicity introduced by the hydroxyethyl group modulates bioavailability.



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Caption: Biocatalytic cycle showing the KRED-mediated reduction coupled with a GDH cofactor recycling system for sustainable synthesis.

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